

# Spectroscopic Profile of (2-Nitroethyl)benzene: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Nitroethyl)benzene

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This technical guide provides a comprehensive overview of the spectroscopic data for **(2-Nitroethyl)benzene** (CAS No. 6125-24-2). Intended for researchers, scientists, and professionals in drug development, this document details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with methodologies for their acquisition.

**(2-Nitroethyl)benzene** is an organic compound with the molecular formula  $C_8H_9NO_2$  and a molecular weight of 151.16 g/mol. [1][2][3] Spectroscopic analysis is crucial for the structural elucidation and confirmation of this molecule.

## Spectroscopic Data Summary

The following sections present the quantitative spectroscopic data for **(2-Nitroethyl)benzene** in a structured format for clarity and comparative analysis.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the hydrogen ( $^1H$ ) and carbon ( $^{13}C$ ) environments within the molecule.

Table 1:  $^1H$  NMR Spectroscopic Data for **(2-Nitroethyl)benzene**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
7.35 - 7.20	m	5H	Aromatic-H
4.61	t	2H	-CH <sub>2</sub> -NO <sub>2</sub>
3.29	t	2H	Ph-CH <sub>2</sub> -

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **(2-Nitroethyl)benzene**

Chemical Shift ( $\delta$ ) ppm	Assignment
135.9	Aromatic C (quaternary)
129.1	Aromatic CH
128.8	Aromatic CH
127.8	Aromatic CH
75.8	-CH <sub>2</sub> -NO <sub>2</sub>
33.0	Ph-CH <sub>2</sub> -

## Infrared (IR) Spectroscopy

The IR spectrum of **(2-Nitroethyl)benzene** reveals the presence of its key functional groups, particularly the nitro group and the aromatic ring. For aliphatic nitro compounds, characteristic strong absorption bands appear for the asymmetric and symmetric stretching vibrations of the N-O bonds.<sup>[4]</sup>

Table 3: Infrared (IR) Spectroscopy Data for **(2-Nitroethyl)benzene**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3032	Weak	Aromatic C-H Stretch
2934	Weak	Aliphatic C-H Stretch
1555	Strong	Asymmetric NO <sub>2</sub> Stretch
1497	Medium	Aromatic C=C Stretch
1456	Medium	Aromatic C=C Stretch
1383	Strong	Symmetric NO <sub>2</sub> Stretch
750	Strong	C-H Out-of-plane Bend (monosubstituted benzene)
700	Strong	C-H Out-of-plane Bend (monosubstituted benzene)

## Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of **(2-Nitroethyl)benzene**, aiding in its structural confirmation.

Table 4: Mass Spectrometry (MS) Data for **(2-Nitroethyl)benzene**

m/z	Relative Intensity (%)	Assignment
151	5	[M] <sup>+</sup> (Molecular Ion)
105	100	[M - NO <sub>2</sub> ] <sup>+</sup>
104	95	[M - HNO <sub>2</sub> ] <sup>+</sup>
91	30	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion)
77	25	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup> (Phenyl ion)

## Experimental Protocols

The data presented in this guide were obtained using standard spectroscopic techniques. The following provides an overview of the general experimental methodologies.

## NMR Spectroscopy

Proton ( $^1\text{H}$ ) and carbon ( $^{13}\text{C}$ ) NMR spectra are typically recorded on a spectrometer operating at a frequency of 90 MHz. The sample is dissolved in a deuterated solvent, commonly chloroform-d ( $\text{CDCl}_3$ ), with tetramethylsilane (TMS) used as an internal standard.

## Infrared (IR) Spectroscopy

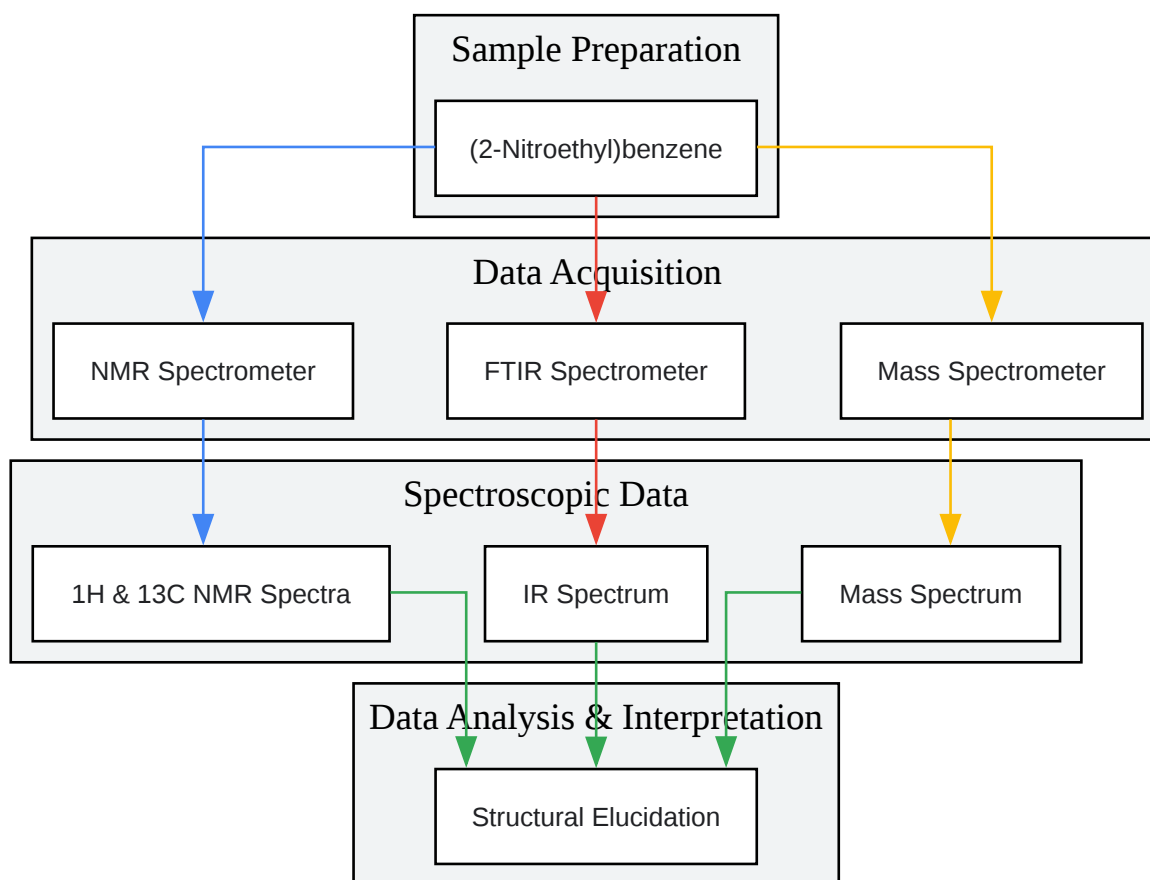
The infrared spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer. For liquid samples like **(2-Nitroethyl)benzene**, the spectrum is often recorded as a neat thin film between two salt plates (e.g., NaCl or KBr).

## Mass Spectrometry (MS)

The mass spectrum is acquired using a mass spectrometer, typically with electron ionization (EI) at 70 eV. The sample is introduced into the ion source, where it is vaporized and ionized. The resulting ions are then separated based on their mass-to-charge ratio.

## Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **(2-Nitroethyl)benzene**.



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Caption: General workflow for spectroscopic analysis.

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## References

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